

Essential Safety and Disposal Protocols for Elevenostat

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Compound of Interest

Compound Name: *Elevenostat*

Cat. No.: *B8236790*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and proper disposal of investigational compounds like **Elevenostat** is paramount. This document provides a comprehensive guide to the proper disposal procedures for **Elevenostat**, grounded in established safety protocols for hazardous chemical waste and investigational drugs.

Elevenostat: Key Chemical and Safety Data

While a specific Safety Data Sheet (SDS) for **Elevenostat** is not publicly available, its classification as a selective HDAC11 inhibitor and a hydroxamic acid derivative informs the necessary safety and disposal precautions.^[1] The following table summarizes key data for **Elevenostat**.

Property	Data
Chemical Name	Elevenostat (JB3-22)
CAS Number	1454902-97-6
Molecular Formula	C ₁₆ H ₁₇ N ₃ O ₄
Molecular Weight	315.32 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Known Biological Action	Selective HDAC11 inhibitor; induces apoptosis in multiple myeloma cells.[1]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month.[1]

Experimental Protocols: Proper Disposal of Elevenostat

As an investigational drug, **Elevenostat** waste must be managed as hazardous chemical waste. The following step-by-step procedure should be followed to ensure its safe disposal.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat, when handling **Elevenostat**.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect all solid waste contaminated with **Elevenostat**, including unused or expired powder, contaminated lab supplies (e.g., weigh boats, pipette tips, gloves), and empty vials, in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste:

- Collect all liquid waste containing **Elevenostat**, such as solutions in DMSO or other solvents, in a separate, designated, and leak-proof hazardous waste container.
- The first rinse of any container that held **Elevenostat** must be collected and disposed of as hazardous waste. For highly toxic chemicals, the first three rinses should be collected.
[\[2\]](#)

3. Waste Container Labeling:

- Properly label all hazardous waste containers with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**Elevenostat**"
 - The specific solvent(s) used (e.g., "DMSO")
 - The approximate concentration of **Elevenostat**
 - The date the waste was first added to the container

4. Storage of Hazardous Waste:

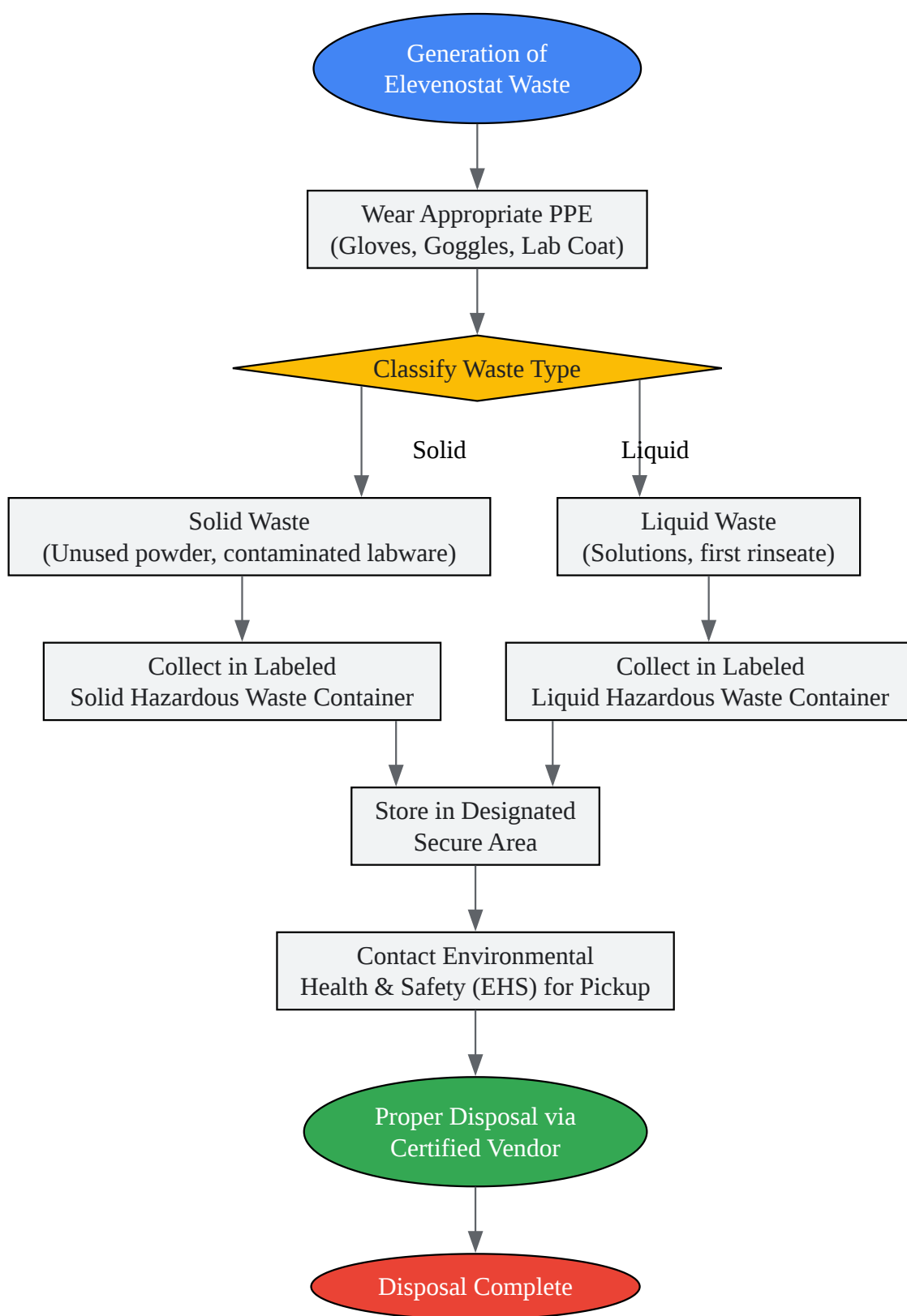
- Store hazardous waste containers in a designated, secure area away from incompatible materials.
- Keep containers sealed except when adding waste.

5. Disposal Procedure:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **Elevenostat** down the drain or in the regular trash.
- Follow all institutional, local, state, and federal regulations for the disposal of hazardous chemical waste.

Logical Workflow for Elevenostat Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Elevenostat** waste.



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Caption: Workflow for the safe disposal of **Elevenostat** waste.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Clinical Toxicities of Histone Deacetylase Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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